

Quaternium-22 physical and chemical characteristics for research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Quaternium-22

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Quaternium-22: An In-depth Technical Guide for Researchers

For Immediate Release

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **Quaternium-22**, a quaternary ammonium compound with applications in various research and development sectors, particularly in drug development and formulation science. This document is intended for researchers, scientists, and professionals in drug development, offering detailed data, experimental insights, and a deeper understanding of its functional properties.

Core Physical and Chemical Characteristics

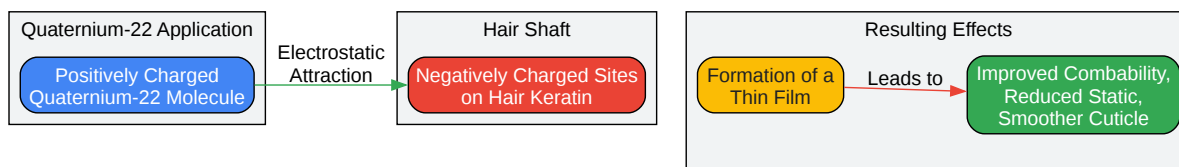
Quaternium-22 is a complex quaternary ammonium salt. It is primarily utilized for its conditioning and antistatic properties.^{[1][2]} The following tables summarize its key quantitative data.

Identifier	Value	Source
IUPAC Name	(2-hydroxyethyl)dimethyl[3-(2,3,4,5,6-pentahydroxyhexanamido)propyl]azanium chloride	[3]
CAS Number	51812-80-7 (Primary)[4]; 82970-95-4[4]	
Molecular Formula	C ₁₃ H ₂₉ ClN ₂ O ₇	[5]
Molecular Weight	360.83 g/mol	[5]

Physical Property	Value	Source
Appearance	Clear, light amber liquid	[1][4]
Solubility	Soluble in water, 70% ethanol, glycerine, propylene glycol, and 70% sorbitol. Insoluble in >95% ethanol, isopropyl myristate, and mineral oil.	[6]
pH (as supplied)	4.0 - 5.0	[6]
Specific Gravity (at 25°C)	1.170 - 1.210	[6]
Commercial Concentration	Typically supplied as a 60% solids solution in water.	[1][6]

Mechanism of Action: Hair Conditioning

Quaternium-22's efficacy as a conditioning agent stems from its cationic nature. Hair keratin has a net negative charge, which is more pronounced in damaged hair. The positively charged **Quaternium-22** molecules are electrostatically attracted to these negative sites on the hair shaft.[7] This interaction leads to the formation of a thin, continuous film on the hair surface, which smooths the cuticle, reduces static electricity, and improves combability.[1][7]



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Caption: Mechanism of **Quaternium-22** in hair conditioning.

Experimental Protocols

Detailed experimental protocols for **Quaternium-22** in fundamental research are not widely published. However, methodologies from safety and cosmetic assessments can be adapted for research purposes.

Representative Experimental Protocol: Evaluation of Dermal Irritation Potential

This protocol is a composite based on descriptions of safety studies.[6]

Objective: To assess the potential of a **Quaternium-22** containing formulation to cause dermal irritation.

Materials:

- **Quaternium-22** test formulation (e.g., 0.5% w/v in distilled water).[6]
- Positive control (e.g., 1% sodium dodecyl sulfate).[8]
- Negative control (distilled water).[6]
- Animal model (e.g., New Zealand White rabbits).[6]
- Occlusive patches.

- Draize scale for scoring dermal reactions.

Procedure:

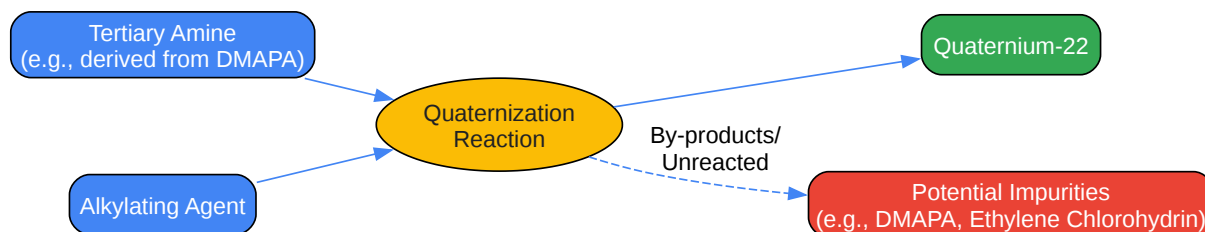
- Acclimatize animals to laboratory conditions.
- On the day prior to application, clip the fur from the dorsal trunk of each animal.
- Apply a specified amount of the test formulation, positive control, and negative control to separate, marked sites on the clipped skin of each animal.
- Cover each application site with an occlusive patch.
- After a defined exposure period (e.g., 24 hours), remove the patches and gently wipe the skin to remove any remaining test substance.
- Score the application sites for erythema and edema at specified time points (e.g., 24, 48, and 72 hours post-application) using the Draize scale.
- Analyze the scores to determine the irritation potential of the **Quaternium-22** formulation.

Applications in Research and Drug Development

While predominantly used in personal care, the properties of **Quaternium-22** suggest potential in pharmaceutical formulations. Its film-forming and stabilizing characteristics could be investigated for topical drug delivery systems, to enhance the substantivity of active ingredients on the skin or mucous membranes. Its cationic nature might also be explored for interactions with negatively charged biological molecules or surfaces in various research contexts.

Synthesis and Impurities

Quaternium-22 is typically synthesized through the reaction of a tertiary amine with an alkylating agent.^[6] A common method involves the reaction of 3-dimethylaminopropylamine (DMAPA) with other precursors.^{[1][6]} As a result of the manufacturing process, commercial **Quaternium-22** may contain impurities. The Cosmetic Ingredient Review has noted the presence of DMAPA and ethylene chlorohydrin, with recommended limits in finished cosmetic products of 0.2% and 0.008% respectively.^[1]



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Caption: Simplified synthesis pathway of **Quaternium-22**.

Stability and Storage

Quaternium-22 demonstrates good stability over a wide pH range.[9] For optimal preservation, it should be stored in a cool, dry place, protected from light.[4]

Toxicological Profile

Quaternium-22 has been assessed for safety by the Cosmetic Ingredient Review (CIR) Expert Panel, which concluded it is safe for use in cosmetic products at concentrations up to 5% solids.[1] Acute oral toxicity studies in rats showed low toxicity.[6] Dermal application studies indicated that at a concentration of 0.5% it is a slight irritant but did not produce sensitization.[6] It was also found to be non-mutagenic in the Ames test.[6]

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References

- 1. cosmeticsinfo.org [cosmeticsinfo.org]
- 2. incibeauty.com [incibeauty.com]
- 3. Quaternium-22 | 51812-80-7 | Benchchem [benchchem.com]

- 4. makingcosmetics.com [makingcosmetics.com]
- 5. bocsci.com [bocsci.com]
- 6. cir-reports.cir-safety.org [cir-reports.cir-safety.org]
- 7. nbinno.com [nbinno.com]
- 8. cir-safety.org [cir-safety.org]
- 9. atamankimya.com [atamankimya.com]
- To cite this document: BenchChem. [Quaternium-22 physical and chemical characteristics for research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198380#quaternium-22-physical-and-chemical-characteristics-for-research]

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